

Application Note: Determination of Zinc Sorbate using UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: Zinc sorbate

CAS No.: 5045-91-0

Cat. No.: B15936361

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Abstract

This application note details a straightforward and rapid method for the quantitative determination of **zinc sorbate** in aqueous solutions using UV-Vis spectrophotometry. The method leverages the strong ultraviolet absorbance of the sorbate moiety, which arises from its conjugated diene system. The procedure is based on the Beer-Lambert Law, providing a linear relationship between absorbance and concentration over a defined range. This technique is suitable for quality control and research applications in the pharmaceutical and chemical industries.

Introduction

Zinc sorbate, the zinc salt of sorbic acid, is used in various applications, including as a preservative.^{[1][2][3]} Accurate and efficient quantification is crucial for formulation development and quality assurance. UV-Vis spectrophotometry offers a simple, cost-effective, and rapid alternative to more complex analytical techniques. The principle of this method relies on the characteristic UV absorption of the sorbate anion's conjugated π -electron system. The zinc ion

(Zn²⁺) does not absorb light in the 200-800 nm range and therefore does not interfere with the measurement. The analysis is performed by measuring the absorbance at the wavelength of maximum absorption (λ_{max}) and correlating it to the concentration using a calibration curve.

Principle

The quantitative determination of **zinc sorbate** is based on measuring the UV absorbance of the sorbate component. Sorbic acid and its salts, like potassium sorbate, exhibit a strong absorbance peak in the UV region, typically around 254 nm, due to $\pi \rightarrow \pi^*$ electronic transitions within the conjugated double bonds of the hexadienoate structure.^[4]

According to the Beer-Lambert Law, the absorbance (A) of a solution is directly proportional to the concentration (c) of the absorbing species and the path length (b) of the light through the solution.

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- ϵ (epsilon) is the molar absorptivity coefficient ($\text{L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$), a constant for a given substance at a specific wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the analyte ($\text{mol} \cdot \text{L}^{-1}$).

By preparing a series of standard solutions of known concentrations and measuring their absorbance, a linear calibration curve can be generated to determine the concentration of unknown samples.

Instrumentation and Materials

3.1 Instrumentation

- A double-beam UV-Vis spectrophotometer with a scanning range of at least 200-400 nm was used.^{[5][6][7]}

- Matched 1.0 cm quartz cuvettes.
- Analytical balance (± 0.1 mg).
- Calibrated volumetric flasks and pipettes.

3.2 Reagents and Chemicals

- **Zinc Sorbate** ($C_{12}H_{14}O_4Zn$, MW: 287.63 g/mol), reference standard grade.[\[1\]](#)[\[3\]](#)
- Deionized or distilled water, analytical grade, for all solution preparations.

Experimental Protocols

Preparation of Standard Solutions

4.1. Preparation of **Zinc Sorbate** Stock Solution (100 mg/L)

- Accurately weigh 10.0 mg of **zinc sorbate** reference standard.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water and sonicate or swirl until fully dissolved.
- Bring the solution to volume with deionized water and mix thoroughly. This is the 100 mg/L stock solution. Store in a cool, dark place.

4.2. Preparation of Calibration Standards Prepare a series of calibration standards by diluting the 100 mg/L stock solution in 25 mL volumetric flasks as described in the table below.

Standard No.	Volume of Stock (mL)	Final Volume (mL)	Final Concentration (mg/L)
1	0.50	25	2.0
2	1.25	25	5.0
3	2.50	25	10.0
4	3.75	25	15.0
5	5.00	25	20.0

Spectrophotometric Measurement

5.1. Wavelength Determination (λ_{max})

- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Use the 10 mg/L calibration standard (Standard No. 3).
- Fill a quartz cuvette with deionized water to serve as the blank and zero the instrument.
- Rinse and fill a second cuvette with the 10 mg/L standard.
- Scan the spectrum from 400 nm down to 200 nm.
- Identify the wavelength of maximum absorbance (λ_{max}). The expected λ_{max} for the sorbate moiety is approximately 254 nm.^[4] Use this wavelength for all subsequent measurements.

5.2. Calibration Curve Generation

- Set the spectrophotometer to the predetermined λ_{max} (e.g., 254 nm).
- Use deionized water to set the absorbance to zero (autozero/blank).
- Measure the absorbance of each calibration standard (2.0 to 20.0 mg/L) in ascending order of concentration.

- Rinse the cuvette with the next standard solution before filling.
- Record the absorbance for each standard.

5.3. Sample Analysis

- Prepare the sample solution by accurately weighing or pipetting the product containing **zinc sorbate** and dissolving/diluting it in deionized water to an expected concentration within the calibration range (2.0 - 20.0 mg/L).
- Filter the sample solution if it contains suspended particles.
- Measure the absorbance of the prepared sample solution at the λ_{max} .

Data Analysis and Results

- Plot a calibration curve with the concentration of the standards (mg/L) on the x-axis and their corresponding absorbance values on the y-axis.
- Perform a linear regression analysis on the data points. The resulting equation will be in the form $y = mx + b$, where 'y' is absorbance, 'm' is the slope, 'x' is concentration, and 'b' is the y-intercept.
- The correlation coefficient (R^2) should be ≥ 0.999 for the curve to be considered linear and acceptable.
- Determine the concentration of **zinc sorbate** in the sample solution by substituting its measured absorbance ('y') into the regression equation and solving for 'x'.

$$\text{Concentration (mg/L)} = (\text{Absorbance}_{\text{sample}} - b) / m$$

- Adjust the calculated concentration for any dilutions made during sample preparation to find the concentration in the original sample.

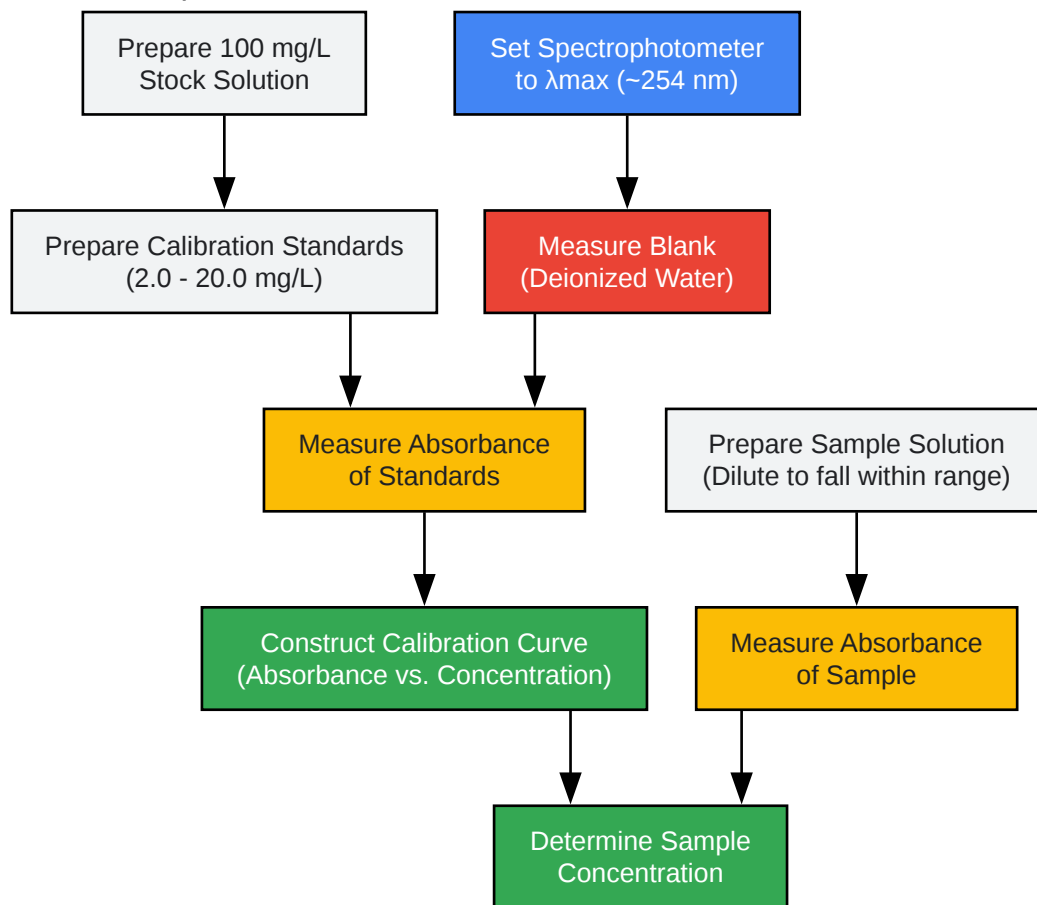
Summary of Quantitative Data

The following table summarizes the typical quantitative parameters for the UV-Vis spectrophotometric determination of **zinc sorbate**.

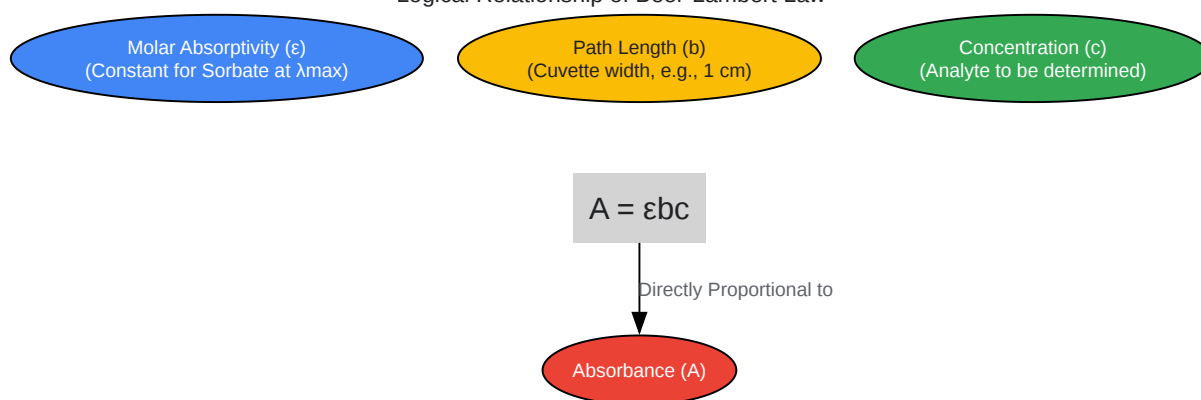
Parameter	Value
Analyte	Zinc Sorbate (via sorbate moiety)
Wavelength of Maximum Absorbance (λ_{max})	~ 254 nm ^[4]
Solvent	Deionized Water
Linearity Range	2.0 - 20.0 mg/L
Correlation Coefficient (R^2)	≥ 0.999
Limit of Detection (LOD)	~ 0.3 mg/L (Estimated)
Limit of Quantitation (LOQ)	~ 1.0 mg/L (Estimated)

Visualizations

Experimental Workflow for Zinc Sorbate Determination



Logical Relationship of Beer-Lambert Law

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